

Personal protective equipment for handling 2-Amino-4-bromopyridine

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Compound of Interest

Compound Name: 2-Amino-4-bromopyridine

Cat. No.: B018318

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Essential Safety and Handling Guide for 2-Amino-4-bromopyridine

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **2-Amino-4-bromopyridine**, ensuring a secure laboratory environment.

Hazard Identification and GHS Classification

2-Amino-4-bromopyridine is classified as a hazardous substance.[\[1\]](#) Key hazards include:

- Acute Toxicity: Harmful if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Irritation: Causes skin irritation.[\[3\]](#)[\[5\]](#)
- Eye Irritation: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)[\[5\]](#)

The GHS pictogram associated with this chemical is the exclamation mark (GHS07), indicating these health hazards.[\[1\]](#)[\[4\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **2-Amino-4-bromopyridine** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol [4][5]
Appearance	White to light yellow or light orange powder/crystal[2]
Melting Point	142 - 146 °C[4][6]
Boiling Point	268.2 ± 20.0 °C (Predicted)[6]

Operational and Safety Protocols

A systematic approach to handling **2-Amino-4-bromopyridine** is crucial. The following step-by-step guidance outlines the procedural workflow from preparation to disposal.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **2-Amino-4-bromopyridine** in a well-ventilated area.[7][8]
- A certified laboratory chemical fume hood is essential to minimize inhalation of dust and fumes.[7][8]
- Ensure that an emergency eyewash station and safety shower are readily accessible and within close proximity to the workstation.[5]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 (EU) or OSHA standards (US).[5][9]

- Skin Protection:
 - Wear a lab coat to prevent skin contact.[7]
 - Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are recommended for handling pyridine compounds.[7] Do not use latex gloves.[7]
- Respiratory Protection: If dust formation is likely or if working outside a fume hood, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Handling and Experimental Procedure

Preparation:

- Before handling, ensure the work area is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Confirm the location and functionality of the nearest emergency eyewash and shower.

Handling:

- Avoid the formation of dust and aerosols.[9][10]
- Do not breathe in dust.[5]
- Avoid all personal contact with the substance, including skin and eyes.[1][9]
- When weighing and transferring the solid, do so within a chemical fume hood.
- Keep the container tightly closed when not in use.[5][9]
- Do not eat, drink, or smoke in the laboratory or when handling this product.[2][9]
- Wash hands thoroughly after handling.[2][9]

Storage

- Store in a cool, dry, and well-ventilated place.[7][8][9]

- Keep the container tightly closed.[5][9]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Accidental Release and First-Aid Measures

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Use an absorbent material like sand or vermiculite to contain the spill.[8]
- Sweep up the material, taking care not to create dust, and place it in a suitable, closed container for disposal.[6][9]

First-Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[5][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[5][6][7]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[5][6][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.[2][5][9]

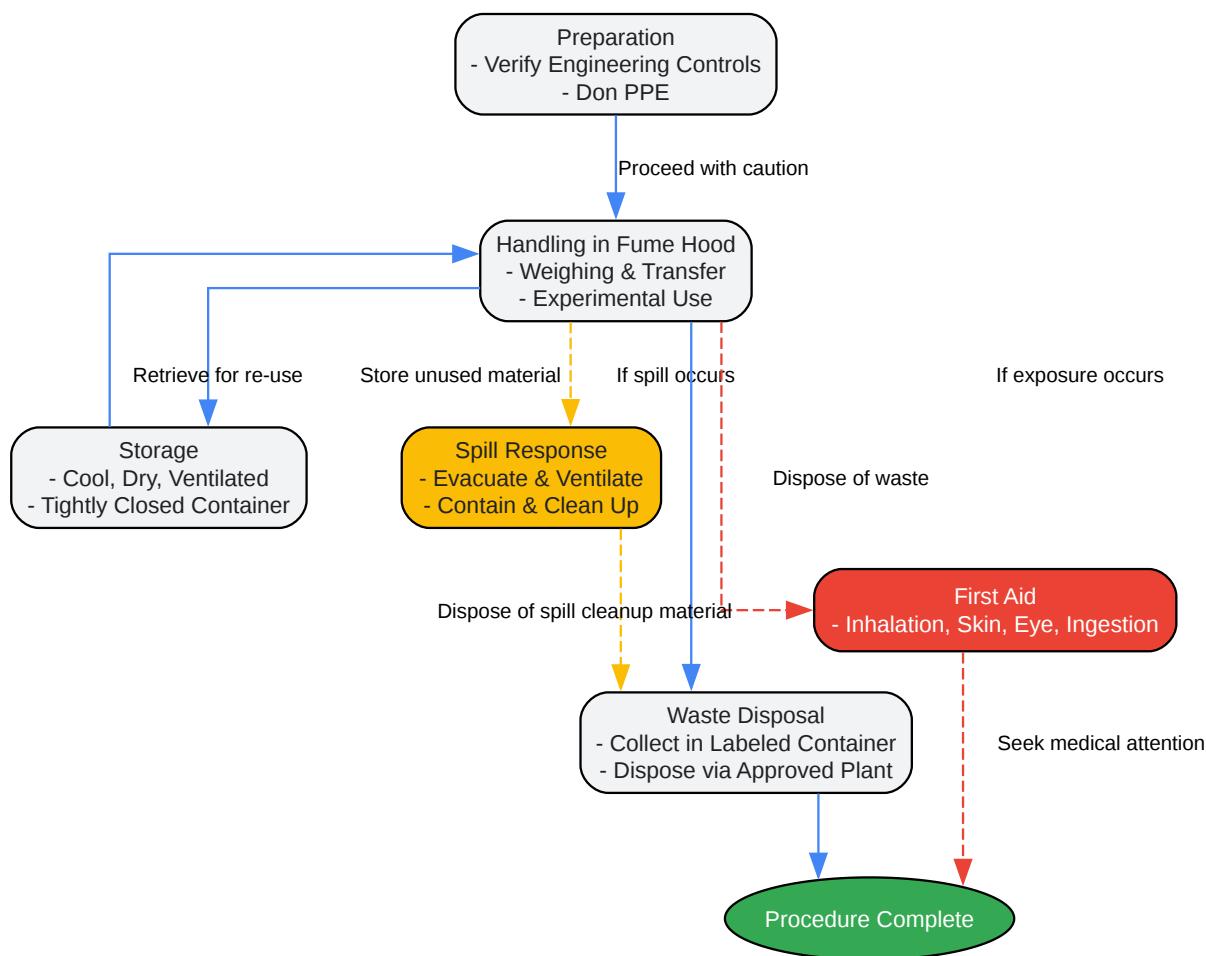
Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]

- Do not let the product enter drains.[9]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Amino-4-bromopyridine**.



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Caption: Workflow for Safe Handling of **2-Amino-4-bromopyridine**.

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